

# Application Notes and Protocols for the Analytical Quantification of Algestone Acetophenide

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## Compound of Interest

Compound Name: *Algestone acetophenide*

CAS No.: 1179-87-9

Cat. No.: B072495

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## Introduction

**Algestone acetophenide**, also known as dihydroxyprogesterone acetophenide (DHPA), is a potent synthetic progestin used primarily in long-acting injectable contraceptives, often in combination with an estrogen like estradiol enanthate.[1][2][3] Its therapeutic applications have also included topical use as an anti-inflammatory agent.[4][5] Accurate and precise quantification of **algestone acetophenide** is critical throughout the drug development lifecycle—from the analysis of active pharmaceutical ingredients (API) and stability testing of finished dosage forms to pharmacokinetic studies in biological matrices.[6][7]

The lack of a current official monograph in major pharmacopeias such as the United States Pharmacopeia (USP) or the European Pharmacopoeia (EP) necessitates the development and validation of robust in-house analytical methods. This guide provides detailed protocols for the quantification of **algestone acetophenide** using two primary analytical techniques: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The HPLC-UV method is presented as a stability-indicating assay suitable for quality control of bulk drug and pharmaceutical formulations, while the LC-MS/MS method offers the high sensitivity required for bioanalytical applications.

# Physicochemical Properties of Algestone

## Acetophenide

A thorough understanding of the analyte's properties is the foundation of any successful analytical method development.

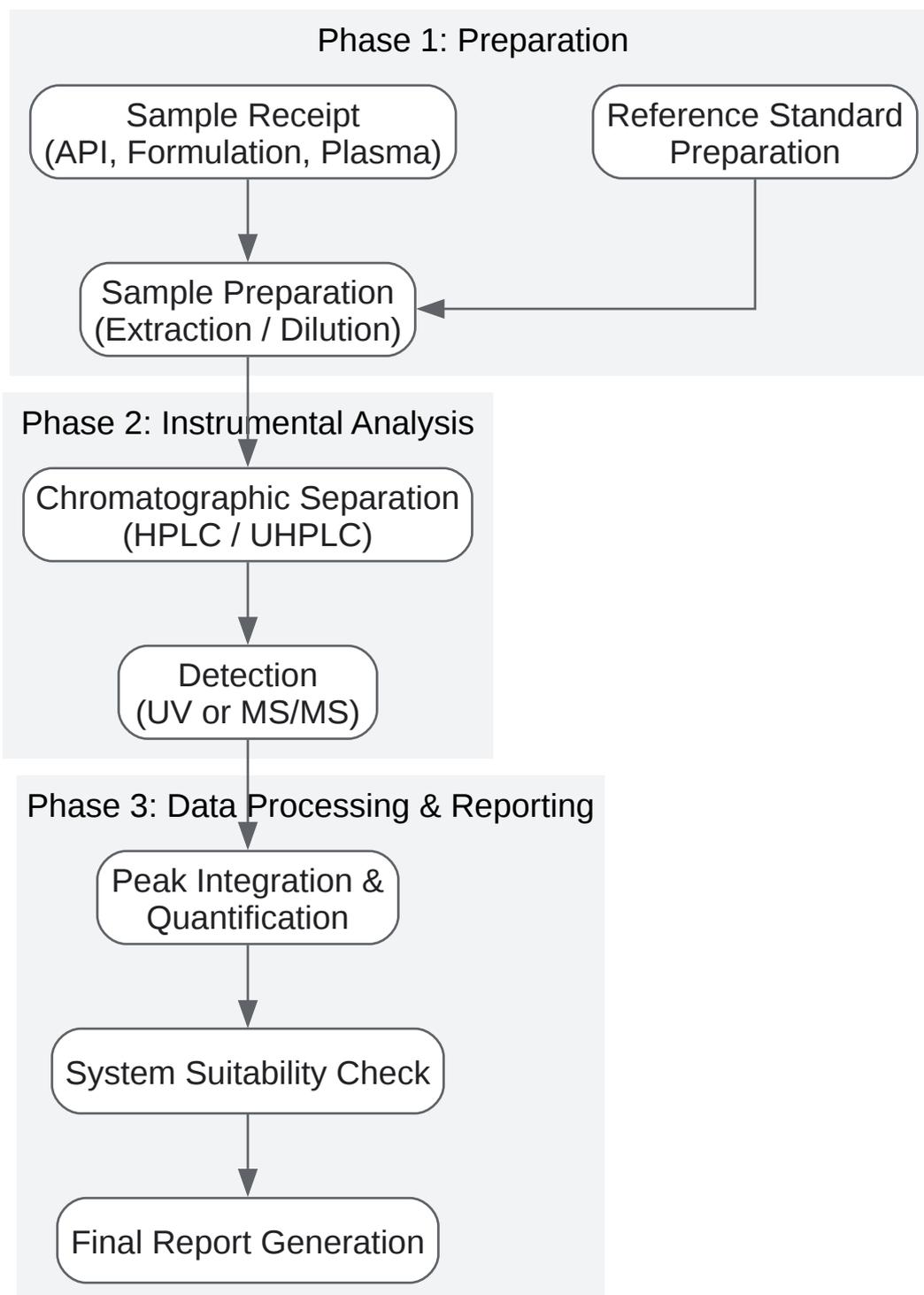
Property	Value	Source(s)
Chemical Name	(16 $\alpha$ )-16,17-[[[(1R)-1-Phenylethylidene]bis(oxy)]pregn-4-ene-3,20-dione	[8][9]
CAS Number	24356-94-3	[8][10]
Molecular Formula	C <sub>29</sub> H <sub>36</sub> O <sub>4</sub>	[4][11]
Molecular Weight	448.6 g/mol	[4][5]
Melting Point	150-151 °C	[8]
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol. Low water solubility is expected.	Inferred from steroid properties[1]
Structural Features	Contains two key chromophores: an $\alpha,\beta$ -unsaturated ketone in the steroid A-ring and an acetophenone moiety. Both strongly absorb UV radiation.	[3][12]

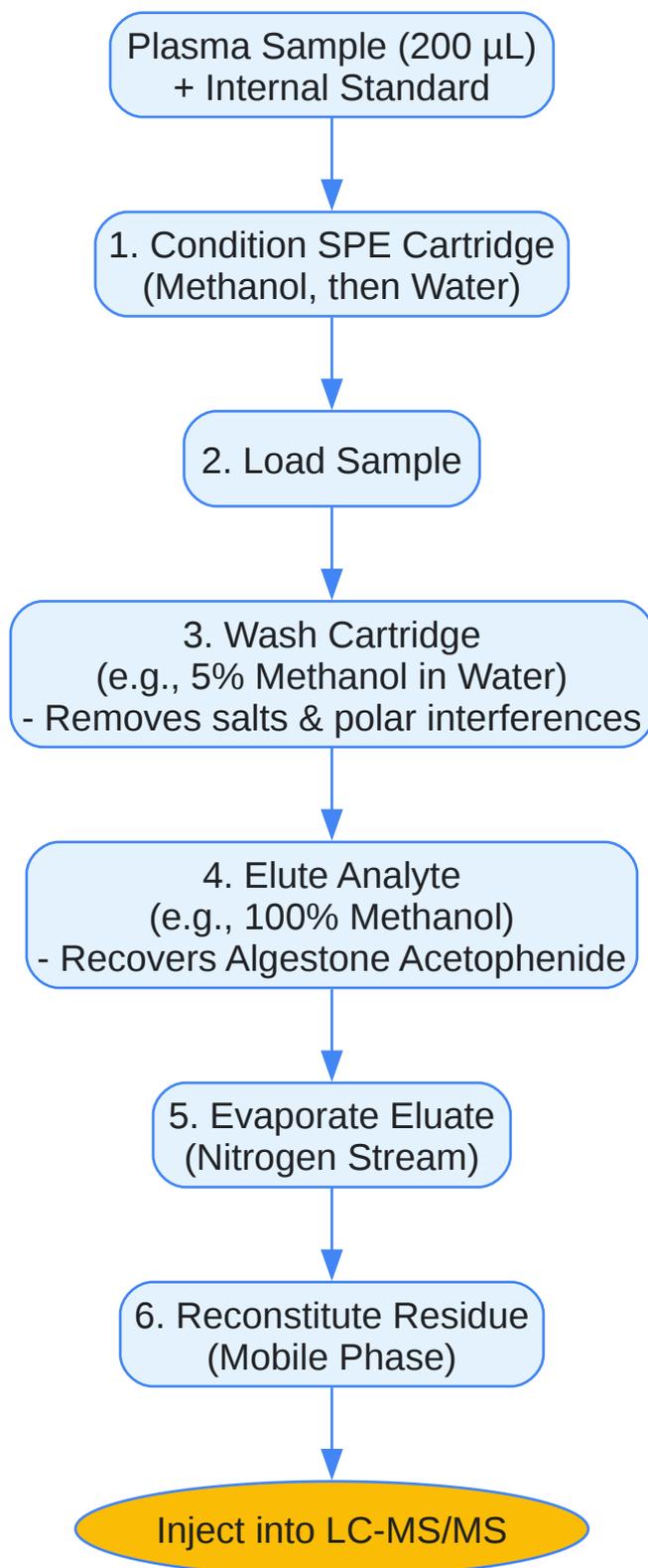
## Core Analytical Strategy: A Chromatographic Approach

Chromatographic separation is essential for reliably quantifying **algestone acetophenide**, ensuring specificity against impurities, degradation products, formulation excipients, or endogenous components in biological samples.[13] Reversed-phase HPLC is the technique of choice due to the lipophilic nature of the steroid molecule.

## Overall Analytical Workflow

The logical flow from sample reception to final result is crucial for ensuring data integrity and reproducibility.





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